

# An In-depth Technical Guide to 4-tert-Butyl-2-nitrophenol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-tert-Butyl-2-nitrophenol

Cat. No.: B1265401

[Get Quote](#)

This technical guide provides a comprehensive overview of **4-tert-Butyl-2-nitrophenol**, including its chemical identity, physical and chemical properties, synthesis protocols, and applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **4-tert-butyl-2-nitrophenol**<sup>[1]</sup>. It is a derivative of phenol with a tert-butyl group and a nitro group as substituents on the aromatic ring.

Synonyms:<sup>[1]</sup>

- 2-Nitro-4-tert-butylphenol
- Phenol, 4-(1,1-dimethylethyl)-2-nitro-
- 4-(1,1-DIMETHYLETHYL)-2-NITROPHENOL
- 4-(tert-Butyl)-2-nitrophenol
- o-nitro-p-t-butyl-phenol
- 2-nitro-4-t-butyl phenol

## Physicochemical Properties

The following table summarizes the key quantitative data for **4-tert-Butyl-2-nitrophenol**.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	195.22 g/mol	[2][3]
CAS Number	3279-07-0	[1][2]
EC Number	221-914-8	[1][3]
Melting Point	27-29 °C	[2][3]
Boiling Point	97 °C at 1 mmHg	[2][3]
Density	1.12 g/mL at 25 °C	[2][3]
Flash Point	113 °C (closed cup)	[3]
Appearance	Yellow to green crystal or oily liquid	[4]

## Experimental Protocols

Synthesis of 2-nitro-4-t-butyl phenol[5]

This protocol describes the nitration of 4-tert-butylphenol to yield **4-tert-Butyl-2-nitrophenol**.

Materials:

- 4-t-butyl phenol (30 g, 0.2 mole)
- Ethyl acetate (200 mL)
- Nitric acid (13 mL)
- Water (13 mL)
- Sodium nitrite (catalytic amount)

- 1N Hydrochloric acid (excess)
- Magnesium sulfate ( $\text{MgSO}_4$ )

Equipment:

- 600-mL round-bottomed flask
- Mechanical stirrer

Procedure:

- Dissolve 30 g (0.2 mole) of commercially available 4-*t*-butyl phenol in 200 mL of ethyl acetate in a 600-mL round-bottomed flask equipped with a mechanical stirrer.
- Cool the mixture to 0°C.
- Add a mixture of 13 mL of nitric acid in 13 mL of water dropwise over 10 minutes.
- Add a catalytic amount of sodium nitrite to the reaction mixture.
- After 45 minutes, wash the reaction with an excess of 1N HCl.
- Separate the organic layer and dry it over  $\text{MgSO}_4$ .
- Remove the solvent by evaporation to yield 37 g of 2-nitro-4-*t*-butyl phenol.

## Applications

**4-*tert*-Butyl-2-nitrophenol** serves as a versatile chemical intermediate in various industrial and research applications.<sup>[6]</sup> Its primary uses include:

- **Antioxidant and Light Stabilizer:** It is utilized for its properties as an antioxidant and a light stabilizer.<sup>[7]</sup>
- **Chemical Synthesis:** Due to its functional groups, it is a valuable starting material or intermediate in organic synthesis.<sup>[6]</sup> It can undergo transformations such as the reduction of

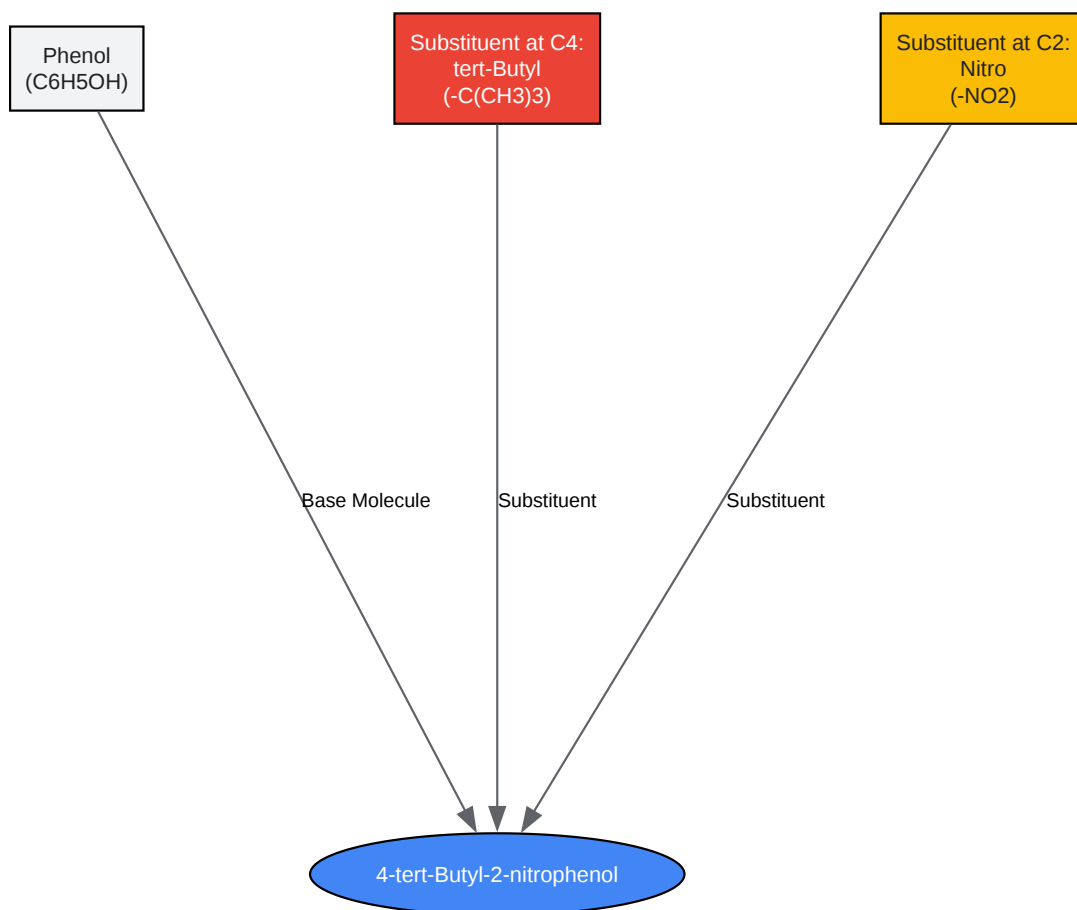
the nitro group to an amine, derivatization of the hydroxyl group, and electrophilic aromatic substitution.[6]

- Biocide Precursor: It is a key precursor in the synthesis of certain biocides, for instance, (2-hydroxy-3-nitro-5-tert-butylbenzyl)trimethylammonium iodide.[4]

## Visualizations

The following diagram illustrates the nomenclature breakdown of **4-tert-Butyl-2-nitrophenol**.

## Logical Relationship of 4-tert-Butyl-2-nitrophenol Nomenclature

[Click to download full resolution via product page](#)***Nomenclature of 4-tert-Butyl-2-nitrophenol***

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenol, 4-(1,1-dimethylethyl)-2-nitro- | C<sub>10</sub>H<sub>13</sub>NO<sub>3</sub> | CID 18661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-tert-Butyl-2-nitrophenol CAS#: 3279-07-0 [m.chemicalbook.com]
- 3. 4-tert-Butyl-2-nitrophenol 97 3279-07-0 [sigmaaldrich.com]
- 4. nbinnco.com [nbinnco.com]
- 5. prepchem.com [prepchem.com]
- 6. nbinnco.com [nbinnco.com]
- 7. srinivasapetrochemicals.in [srinivasapetrochemicals.in]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-tert-Butyl-2-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265401#4-tert-butyl-2-nitrophenol-iupac-name-and-synonyms]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)